

Essential Safety Protocols for Handling Sodium Thioglycolate (Einecs 240-219-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 240-219-0*

Cat. No.: *B15181109*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of Sodium Thioglycolate (**Einecs 240-219-0**). Adherence to these procedural guidelines is essential for ensuring laboratory safety.

Sodium Thioglycolate is classified as a hazardous substance, toxic if swallowed and harmful in contact with skin.^{[1][2]} It may also cause an allergic skin reaction and can be corrosive to metals.^{[1][2]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling Sodium Thioglycolate.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] If splashes are likely, wear safety glasses with side-shields.[4]	[3][4]
Hand Protection	Wear suitable, impervious gloves.[4] Chemical protection gloves tested according to EN 374 are appropriate.[5]	[4][5]
Skin and Body Protection	Wear suitable protective clothing to prevent skin exposure.[3][4] Long-sleeved clothing is recommended.[4] For handling the neat chemical, disposable Tyvek-type sleeves taped to gloves may be worn.[6]	[3][4][6]
Respiratory Protection	Under normal use with adequate ventilation, no respiratory protection is needed.[4] If exposure limits are exceeded, irritation is experienced, or dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][7] A NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter	[3][4][6][7]

is recommended when weighing and diluting the neat chemical.[\[6\]](#)

Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Procedure	Guideline	Source
Handling	Use only in well-ventilated areas. [1] Avoid breathing dust, fumes, gas, mist, vapors, or spray. [1] [7] Avoid contact with skin, eyes, or clothing. [4] Do not eat, drink, or smoke when using this product. [3] [4] Handle and open containers with care. [1]	[1] [3] [4] [7]
Storage	Store in a cool, dry, and well-ventilated place. [7] Keep the container tightly closed and store locked up. [4] [7] Store in a corrosion-resistant container with a resistant inner liner. [1] [2]	[1] [2] [4] [7]

Emergency Procedures

Immediate and appropriate responses to accidental exposure are crucial.

Exposure Type	First Aid Measures	Source
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[1][3] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[1][6]	[1][3][6][7]
Skin Contact	Immediately remove all contaminated clothing.[6][7] Wash the affected area with plenty of soap and water.[1][6] If skin irritation or a rash occurs, get medical advice.[3]	[1][3][6][7]
Ingestion	Do NOT induce vomiting.[3][4] If the person is conscious, rinse their mouth with water and give them plenty of water to drink.[4][7] Call a physician or poison control center immediately.[3][6]	[3][4][6][7]
Inhalation	Move the person to fresh air.[3] [7] If they are not breathing, give artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled.[3] Seek immediate medical attention.[3]	[3][7]
Spills	For small spills, sweep up and shovel into suitable containers for disposal.[3] For larger spills, wear self-contained breathing apparatus and chemical protective clothing.[1]	[1][2][3]

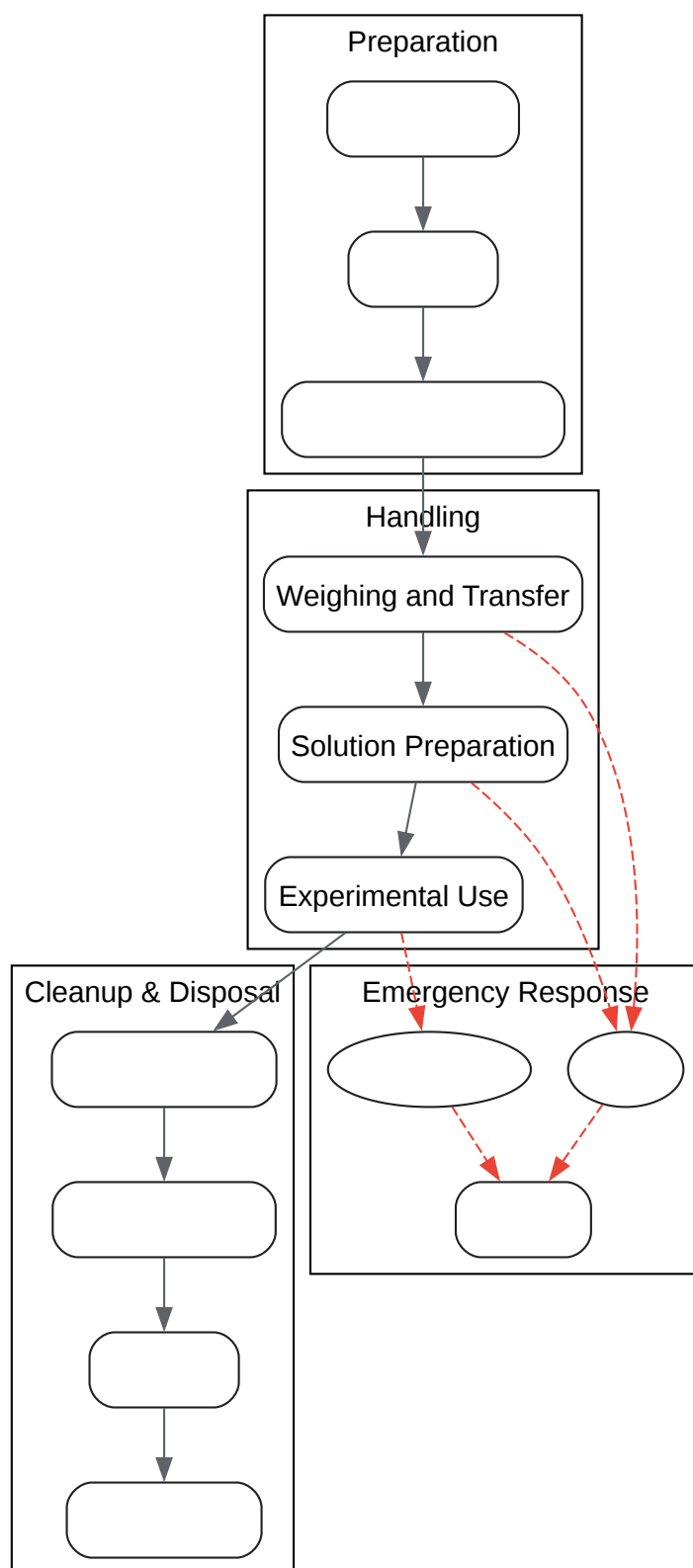
Ventilate the area and
eliminate ignition sources.[1]
Absorb spillage to prevent
material damage.[2]

Disposal Plan

All waste and empty containers must be handled and disposed of according to current local, national, and international regulations.[1] Do not dump into sewers or waterways.[1] Contaminated packaging should be treated as the substance itself.[1] You may be able to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.

Experimental Workflow for Handling Sodium Thioglycolate

The following diagram outlines the standard operating procedure for safely handling Sodium Thioglycolate in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of Sodium Thioglycolate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dcfinechemicals.com [dcfinechemicals.com]
- 2. shop.neofroxx.com [shop.neofroxx.com]
- 3. fishersci.com [fishersci.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. carlroth.com [carlroth.com]
- 6. Sodium Thioglycolate | C₂H₃NaO₂S | CID 23690444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety Protocols for Handling Sodium Thioglycolate (Einecs 240-219-0)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15181109#personal-protective-equipment-for-handling-einecs-240-219-0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com